

Cyclobutrifluram: A Technical Guide to its Dual Nematicidal and Fungicidal Activity

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774785

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Introduction

Cyclobutrifluram is a novel active ingredient demonstrating a potent dual mechanism of action against a broad spectrum of plant-parasitic nematodes and pathogenic fungi.^{[1][2][3]}

Developed by Syngenta under the trade name TYMIRIUM® technology, this molecule belongs to the chemical class of chiral phenyl-cyclobutyl-pyridineamides and is classified as a succinate dehydrogenase inhibitor (SDHI).^{[1][4]} Its unique mode of action, targeting the mitochondrial respiratory chain of these pests, offers a valuable tool for integrated pest management (IPM) strategies in various agricultural systems.^{[2][4]} This technical guide provides an in-depth overview of **Cyclobutrifluram**'s core functionalities, supported by quantitative data, detailed experimental protocols, and visual representations of its mechanism and evaluation workflows.

Data Presentation: Nematicidal and Fungicidal Efficacy

The following tables summarize the quantitative data on the efficacy of **Cyclobutrifluram** against key nematode and fungal species.

Table 1: Nematicidal Activity of **Cyclobutrifluram**

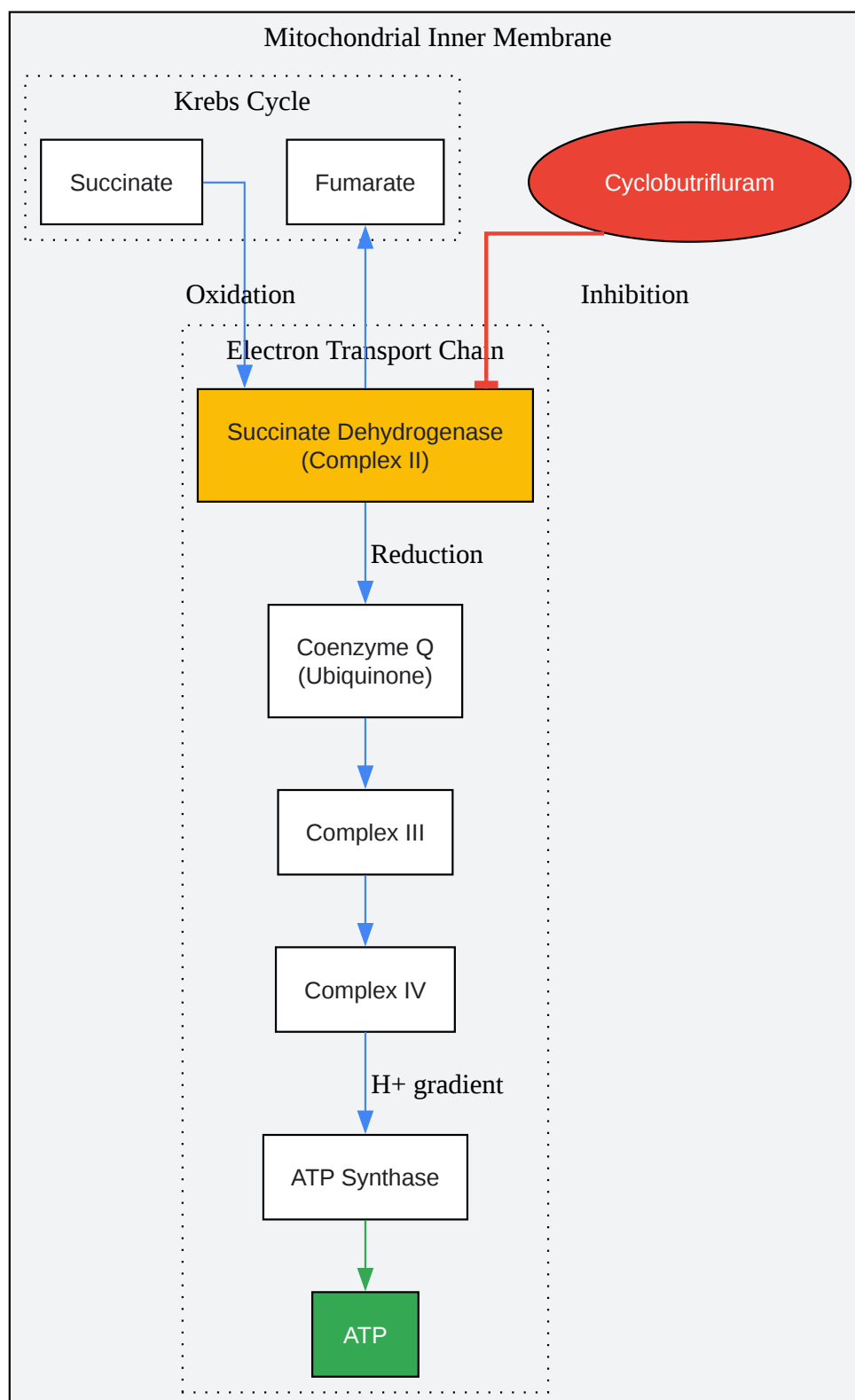
| Target Nematode Species | Assay Type | Metric | Value (µg/mL or mg/L) | Exposure Time | Reference |
|---------------------------|-------------------|--------|-------------------------------|---------------|---|
| Bursaphelencus xylophilus | In vitro | LC50 | 0.1078 mg/L | 24 hours | [2] [5] [6] |
| Caenorhabditis elegans | In vitro | LC50 | 0.069 µM (approx. 0.026 mg/L) | 24 hours | [7] |
| Meloidogyne incognita | In vitro motility | EC50 | 0.48 µg/mL | 2 hours | |
| Rotylenchulus reniformis | In vitro motility | EC50 | 1.07 µg/mL | 2 hours | |

Table 2: Fungicidal Activity of **Cyclobutrifluram**

| Target Fungal Species | Metric | Value (µg/mL) | Reference |
|--|-------------|-----------------|---------------------|
| Fusarium pseudograminearum | EC50 | 0.016 - 0.142 | [8] |
| Fusarium asiaticum | EC50 | 0.010 - 0.041 | [8] |
| Fusarium graminearum | EC50 | 0.012 - 0.059 | [8] |
| Corynespora cassiicola | EC50 (mean) | 0.98 ± 1.26 | [3] |
| Various Fusarium species | EC50 | 0.0021 - 0.0647 | [9] |
| Broad range of anamorphic fungi and selected ascomycetes | EC50 | 0.0042 - 0.9663 | [3] |

Mechanism of Action: Inhibition of Succinate Dehydrogenase

Cyclobutrifluram functions by inhibiting the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain of both nematodes and fungi.[10][11] This inhibition disrupts cellular respiration and energy production (ATP synthesis), leading to paralysis and eventual death of the target organisms.[10] The binding of **Cyclobutrifluram** to the Q-site of the SDH enzyme complex prevents the oxidation of succinate to fumarate, a critical step in the Krebs cycle and the respiratory chain.



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Mechanism of Action of **Cyclobutrifluram**.

Experimental Protocols

In Vitro Nematicidal Activity Assay (Motility Inhibition)

This protocol is adapted from methodologies used for evaluating the efficacy of nematicides.

- Nematode Culture and Extraction:
 - Culture the target nematode species (e.g., *Meloidogyne incognita*, *Bursaphelenchus xylophilus*) on a suitable host or artificial medium.
 - Extract second-stage juveniles (J2s) or mixed life stages using standard methods such as the Baermann funnel technique.
 - Wash and suspend the nematodes in sterile water to a known concentration (e.g., 100-200 nematodes per 100 μ L).
- Preparation of **Cyclobutrifluram** Solutions:
 - Prepare a stock solution of **Cyclobutrifluram** in a suitable solvent (e.g., acetone).
 - Perform serial dilutions in sterile water to obtain a range of test concentrations (e.g., 0.01, 0.1, 1, 10, 100 μ g/mL). A solvent control (water with the same concentration of acetone) and a negative control (water only) should be included.
- Assay Procedure:
 - Aliquot 100 μ L of the nematode suspension into each well of a 96-well microtiter plate.
 - Add 100 μ L of the corresponding **Cyclobutrifluram** dilution or control solution to each well.
 - Incubate the plates at a controlled temperature (e.g., 25°C) for a specified duration (e.g., 24, 48, 72 hours).
- Data Collection and Analysis:
 - After the incubation period, observe the nematodes under an inverted microscope.

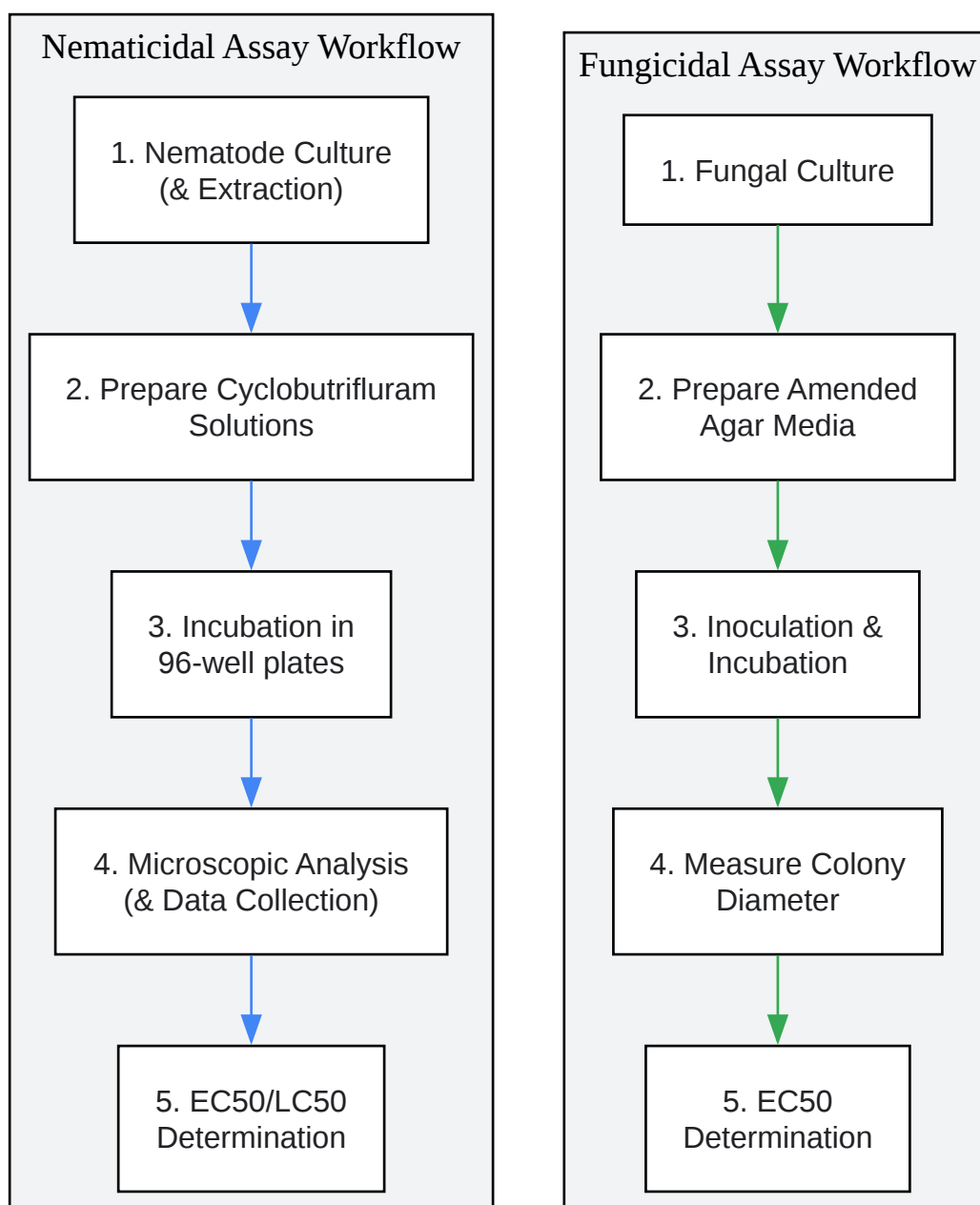
- Classify nematodes as motile (normal movement), immobile (paralyzed but not straight), or dead (straight and unresponsive to probing with a fine needle).
- Calculate the percentage of immobile or dead nematodes for each concentration.
- Determine the EC50 or LC50 values using probit analysis or other suitable statistical software.

In Vitro Fungicidal Activity Assay (Mycelial Growth Inhibition)

This protocol is based on standard methods for assessing the antifungal activity of chemical compounds.

- Fungal Culture:
 - Culture the target fungal species (e.g., *Fusarium* spp., *Corynespora cassiicola*) on a suitable agar medium, such as Potato Dextrose Agar (PDA).
- Preparation of Amended Media:
 - Prepare a stock solution of **Cyclobutrifluram** in a suitable solvent (e.g., acetone).
 - Incorporate the stock solution into molten PDA at various concentrations to create a dilution series (e.g., 0.001, 0.01, 0.1, 1, 10 µg/mL). A control plate with the solvent and a negative control plate with PDA only should be prepared.
 - Pour the amended and control media into sterile Petri dishes.
- Assay Procedure:
 - Place a mycelial plug (e.g., 5 mm diameter) from the margin of an actively growing fungal culture onto the center of each agar plate.
 - Incubate the plates at an optimal temperature for fungal growth (e.g., 25°C) in the dark.
- Data Collection and Analysis:

- Measure the colony diameter in two perpendicular directions at regular intervals until the fungal growth in the control plate reaches the edge of the dish.
- Calculate the percentage of mycelial growth inhibition for each concentration relative to the control.
- Determine the EC50 value (the concentration that inhibits 50% of mycelial growth) using regression analysis.



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In Vitro Assay Workflows.

Greenhouse and Field Trial Evaluation

Following promising in vitro results, the efficacy of **Cyclobutrifluram** is further evaluated in greenhouse and field trials to assess its performance under more realistic conditions.^[12]

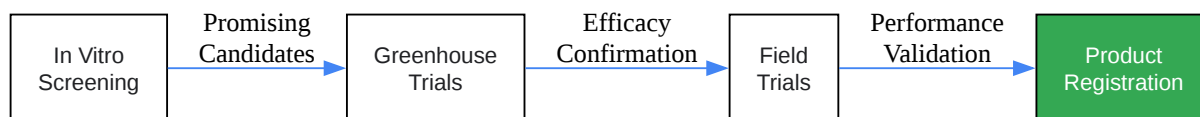
Greenhouse Trials:

- Objective: To determine the dose-response relationship and the protective and curative activity of **Cyclobutrifluram** in a controlled environment.
- Methodology:
 - Potting and Inoculation: Plants are grown in pots with sterilized soil and artificially inoculated with a known number of nematodes or a specific fungal pathogen.
 - Treatment Application: **Cyclobutrifluram** is applied at various rates and timings (pre- or post-inoculation) as a soil drench, seed treatment, or foliar spray.
 - Data Collection: Parameters such as nematode population density in roots and soil, root galling index, disease severity, and plant growth metrics (e.g., height, biomass) are recorded.
 - Analysis: The efficacy of different application rates and timings is compared to untreated and standard chemical controls.

Field Trials:

- Objective: To evaluate the performance of **Cyclobutrifluram** under diverse environmental conditions and natural pest pressure.^[12]
- Methodology:
 - Site Selection: Fields with a history of nematode and/or fungal disease problems are selected.

- Experimental Design: A randomized complete block design is typically used with multiple replicates for each treatment.
- Treatments: **Cyclobutrifluram** is applied at proposed label rates and compared with untreated controls and commercial standard products.[12]
- Data Collection: Similar to greenhouse trials, data on pest populations, disease incidence and severity, and crop yield are collected throughout the growing season.
- Analysis: Statistical analysis is performed to determine the significance of treatment effects on pest control and crop yield.



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Drug Development and Evaluation Pipeline.

Conclusion

Cyclobutrifluram represents a significant advancement in the management of nematode and fungal diseases in agriculture. Its dual activity, coupled with a novel mode of action, provides a much-needed tool for resistance management and sustainable crop protection. The data and protocols presented in this guide offer a comprehensive resource for researchers and professionals involved in the study and development of new pest management solutions. Further research into the long-term efficacy and potential for resistance development will be crucial for optimizing the use of this promising molecule.

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References

- 1. scirp.org [scirp.org]
- 2. The New Nematicide Cyclobutrifluram Targets the Mitochondrial Succinate Dehydrogenase Complex in *Bursaphelenchus xylophilus* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Antifungal spectrum of cyclobutrifluram and multi-point mutations in CcSdh proteins confer resistance in *Corynespora cassiicola* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 5. researchgate.net [researchgate.net]
- 6. The New Nematicide Cyclobutrifluram Targets the Mitochondrial Succinate Dehydrogenase Complex in *Bursaphelenchus xylophilus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The New Nematicide Cyclobutrifluram Targets the Mitochondrial Succinate Dehydrogenase Complex in *Caenorhabditis elegans* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Efficacy of cyclobutrifluram in controlling *Fusarium* crown rot of wheat and resistance risk of three *Fusarium* species to cyclobutrifluram - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Inhibitory activity to *Fusarium* spp. and control potential for wheat *Fusarium* crown rot of a novel succinate dehydrogenase inhibitor cyclobutrifluram - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. researchgate.net [researchgate.net]
- 12. downloads.regulations.gov [downloads.regulations.gov]
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